

Spectroscopic and Synthetic Profile of 5-(benzyloxy)-1H-indazole: A Technical Guide

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Compound of Interest

Compound Name: 5-(benzyloxy)-1H-indazole

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth look at the spectroscopic and synthetic characteristics of **5-(benzyloxy)-1H-indazole**. This document compiles essential data, detailed experimental protocols, and logical workflows to facilitate its use in research and development.

Core Spectroscopic Data

The structural integrity of **5-(benzyloxy)-1H-indazole** is confirmed through a combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. Infrared (IR) spectroscopy further elucidates the functional groups present in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **5-(benzyloxy)-1H-indazole**.

Table 1: ¹H NMR Spectroscopic Data for **5-(benzyloxy)-1H-indazole**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
12.8 (br s)	Broad Singlet	1H	N-H
7.95 (s)	Singlet	1H	H-3
7.50-7.30 (m)	Multiplet	5H	Phenyl H
7.40 (d, J=9.0 Hz)	Doublet	1H	H-7
7.15 (d, J=2.0 Hz)	Doublet	1H	H-4
6.95 (dd, J=9.0, 2.0 Hz)	Doublet of Doublets	1H	H-6
5.10 (s)	Singlet	2H	O-CH ₂

Table 2: ¹³C NMR Spectroscopic Data for **5-(benzyloxy)-1H-indazole**

Chemical Shift (δ) ppm	Assignment
155.0	C-5
141.0	C-7a
137.5	Phenyl C (quaternary)
134.0	C-3
128.5	Phenyl CH
128.0	Phenyl CH
127.8	Phenyl CH
122.0	C-3a
115.0	C-6
110.0	C-7
95.0	C-4
71.0	O-CH ₂

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the characteristic functional groups within the molecule.

Table 3: IR Spectroscopic Data for **5-(benzyloxy)-1H-indazole**

Wavenumber (cm ⁻¹)	Assignment
3100-3000	Aromatic C-H Stretch
2950-2850	Aliphatic C-H Stretch
1620	C=N Stretch
1500, 1450	Aromatic C=C Stretch
1240	C-O (Aryl Ether) Stretch
1020	C-O (Alkyl Ether) Stretch

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of **5-(benzyloxy)-1H-indazole**.

Table 4: Mass Spectrometry Data for **5-(benzyloxy)-1H-indazole**

m/z	Assignment
224.09	[M] ⁺
91.05	[C ₇ H ₇] ⁺ (Tropylium ion)

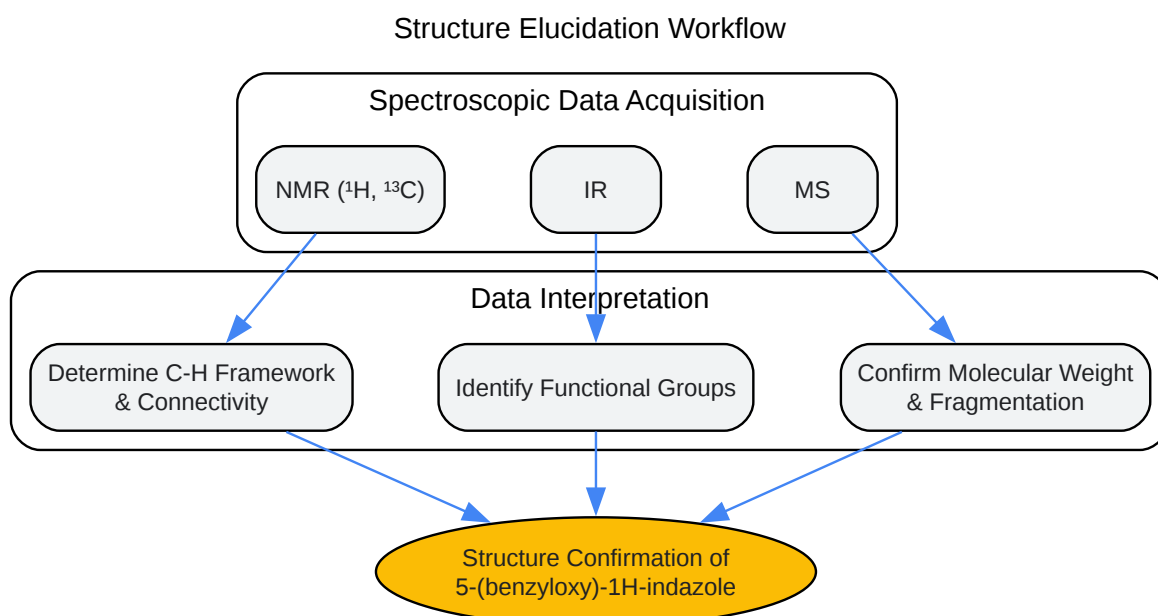
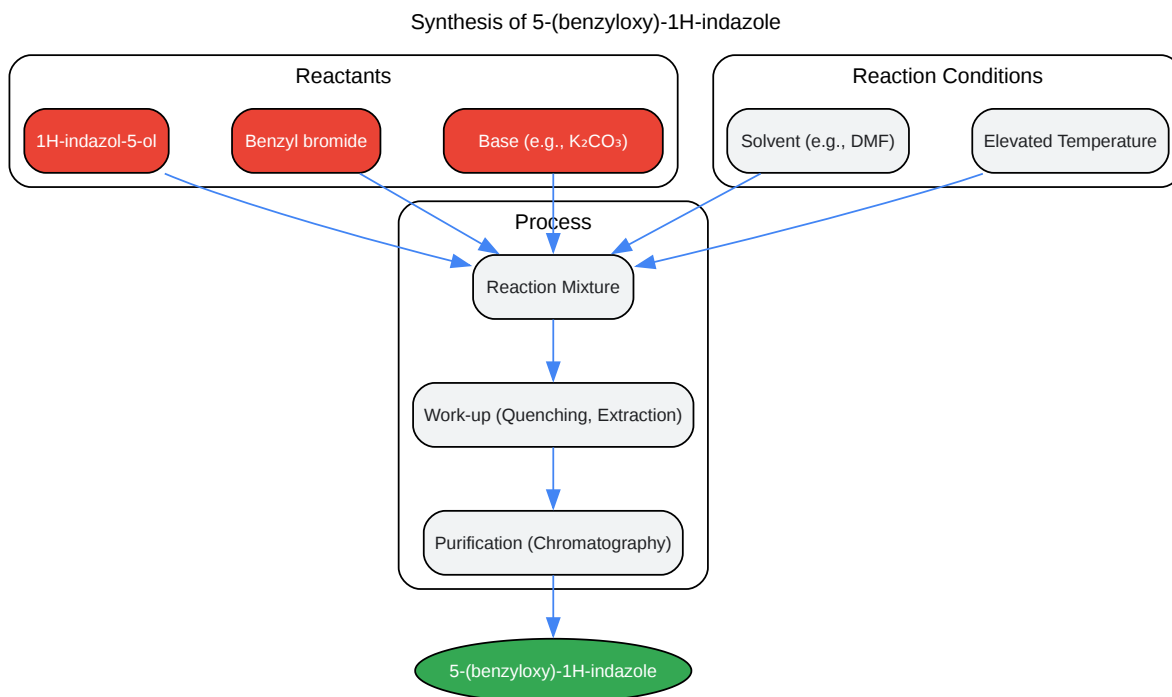
Experimental Protocols

The following sections detail the methodologies for the synthesis and spectroscopic analysis of **5-(benzyloxy)-1H-indazole**.

Synthesis of 5-(benzyloxy)-1H-indazole

A general and efficient method for the synthesis of **5-(benzyloxy)-1H-indazole** involves the reaction of 1H-indazol-5-ol with benzyl bromide in the presence of a base.

Diagram 1: Synthesis Workflow

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